

Primary Use: Diazo Transfer Reagent

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Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

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The principal application of mesyl azide is as a **diazo transfer reagent**, used to convert carbonyl compounds into valuable diazo compounds [1] [2]. These diazo compounds are versatile intermediates for further transformations, such as the generation of carbenes and metal-carbenoids [3].

A key advantage of mesyl azide is its relatively low-cost production from methanesulfonyl chloride and sodium azide, and the easy purification of reaction mixtures due to the high aqueous solubility of the mesyl amide by-product [1] [3]. The table below summarizes some specific applications of diazo compounds derived using mesyl azide.

Application of Derived Diazo Compounds	Specific Example/Use
Production of Other Diazo Compounds	General reagent for the production of diazo compounds [1]
Synthesis of Active Pharmaceutical Ingredients (APIs)	Used in synthetic routes towards anti-influenza drug Tamiflu (oseltamivir) [4]
Wolff Rearrangement	The derived diazo compound can undergo thermal Wolff rearrangement to generate reactive ketenes [5]

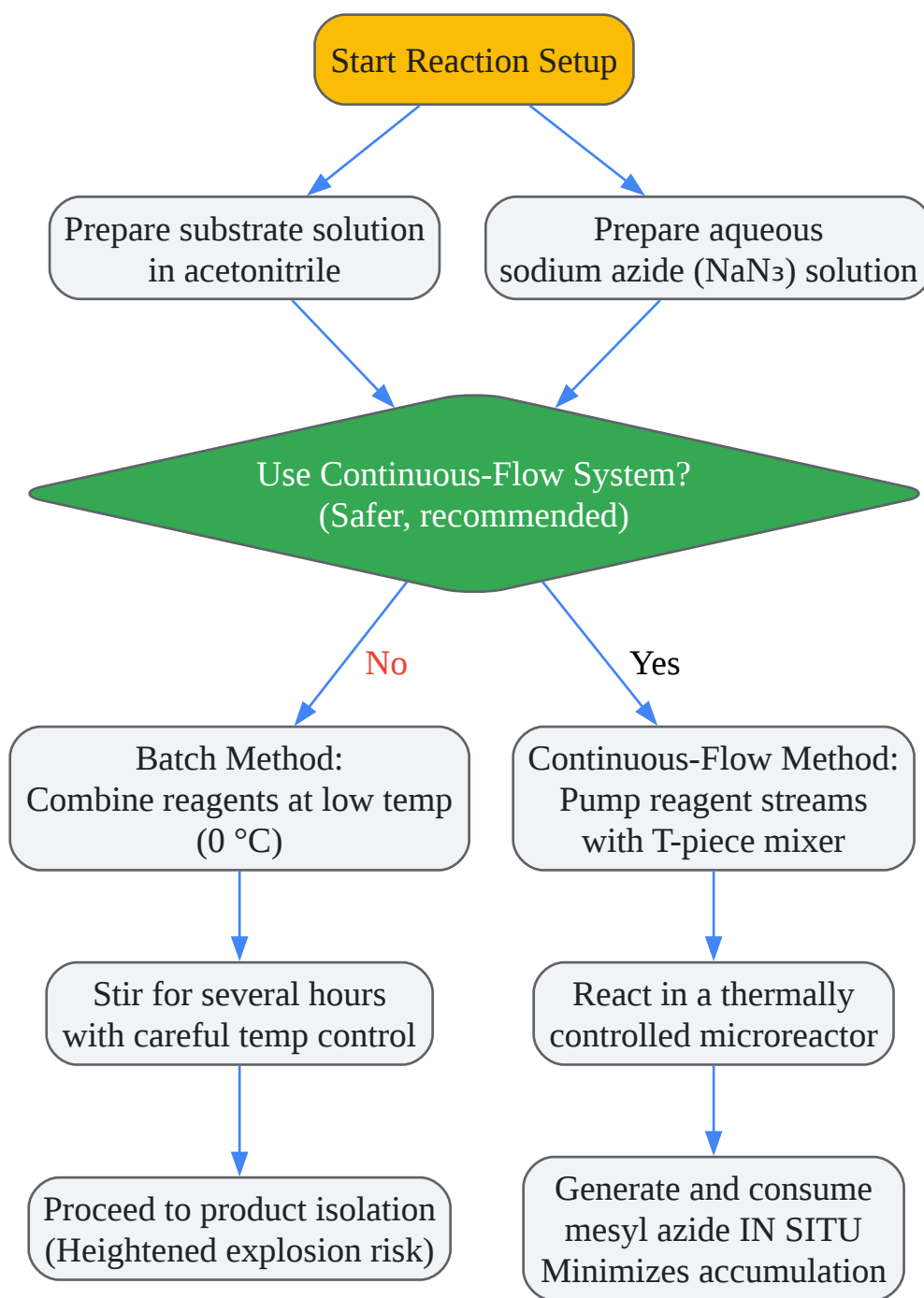
Other Research Applications

Beyond diazo transfer, mesyl azide serves other specialized roles in scientific research:

- **Chemical Biology Tool:** Mesyl azide is a building block for synthesizing specialized cross-linking reagents used in cross-linking mass spectrometry (XL-MS). These reagents, containing an azide group, help study protein-protein interactions in living cells [6].
- **Phosphate Mimic in Oligonucleotide Therapeutics:** The mesyl (methanesulfonyl) group is incorporated into **mesyl phosphoramidate (MsPA)** as a potential replacement for phosphorothioate (PS) modifications in antisense oligonucleotides (ASOs). This modification aims to reduce the toxic and pro-inflammatory side effects associated with PS groups while maintaining therapeutic efficacy [7].

Safety and Handling Protocols

A critical aspect of working with mesyl azide is its **explosive nature** [1] [3]. Researchers have developed specific protocols to mitigate these risks, particularly the use of **continuous-flow technology** [4] [5].



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Workflow for handling hazardous mesyl azide, highlighting the safer continuous-flow path.

Detailed Protocol for Safer In Situ Use in Flow

This methodology avoids the isolation of neat mesyl azide, significantly improving safety [5]:

- **Solution Preparation:** Prepare two streams:
 - **Stream A:** The substrate (e.g., a β -ketoester) and methanesulfonyl chloride in a solvent like acetonitrile.
 - **Stream B:** Sodium azide in water.
- **Continuous-Flow Setup:** Use a syringe or pump system to deliver Stream A and Stream B at precise flow rates into a **T-piece mixer**.
- **Reaction:** The combined stream flows through a **thermally controlled microreactor** (e.g., a PTFE coil). Mesyl azide is generated *in situ* from methanesulfonyl chloride and sodium azide and immediately reacts with the substrate.
- **Telescoping:** The output stream containing the diazo product can be directly fed into a **liquid-liquid separator** to remove aqueous by-products. The organic phase can then be telescoped into the next reaction, such as a thermal Wolff rearrangement [5].

Key Takeaways

- Mesyl azide's primary value lies in its ability to perform diazo transfer reactions efficiently and cost-effectively [1] [3] [2].
- Safety is the paramount concern when using this reagent, and continuous-flow methods represent the state-of-the-art for mitigating explosion risks by generating and consuming the reagent *in situ* [4] [5].
- Its utility is expanding into cutting-edge areas like structural proteomics and the development of safer oligonucleotide-based therapeutics [7] [6].

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